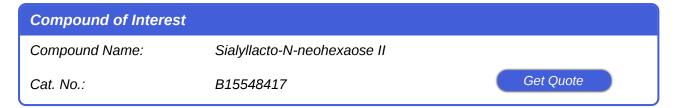


Chemoenzymatic Synthesis of Sialyllacto-N-neohexaose II: An Application Note and Protocol

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the chemoenzymatic synthesis of **Sialyllacto-N-neohexaose II**, a complex human milk oligosaccharide (HMO). The method described herein utilizes a one-pot, multi-enzyme (OPME) strategy, offering a highly efficient and stereoselective route to this valuable glycan.

Introduction

Human milk oligosaccharides (HMOs) are a diverse group of complex sugars that play crucial roles in infant health, including the development of the gut microbiome, immune system maturation, and protection against pathogens. Sialylated HMOs, such as **Sialyllacto-N-neohexaose II**, are of particular interest due to their potential therapeutic applications in areas such as immunology and neurology. Chemoenzymatic synthesis combines the precision of enzymatic reactions with the versatility of chemical synthesis, providing a powerful platform for the production of complex glycans that are difficult to isolate from natural sources or to produce through purely chemical methods.

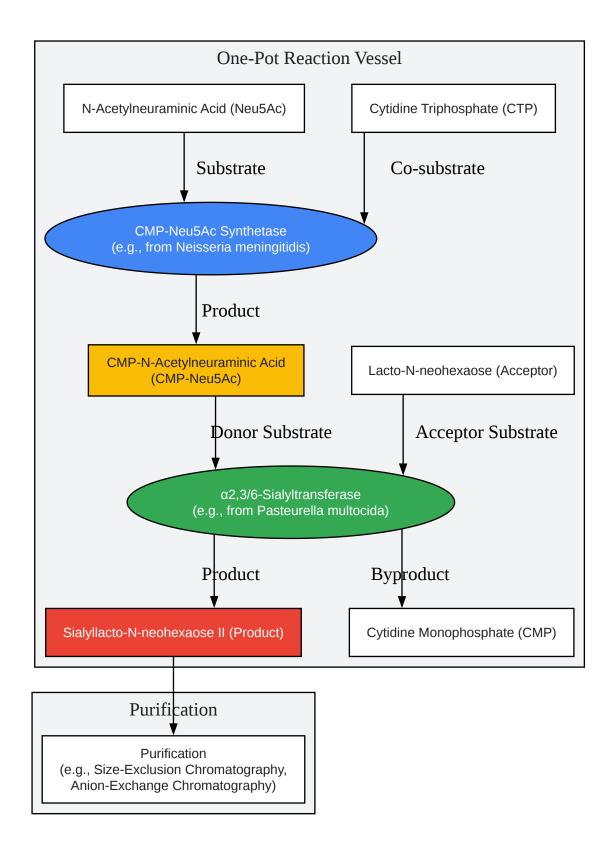
This protocol details a one-pot multi-enzyme (OPME) approach for the synthesis of **Sialyllacto-N-neohexaose II**. This strategy involves the in situ generation of the activated sugar donor, cytidine-5'-monophospho-N-acetylneuraminic acid (CMP-Neu5Ac), which is then utilized by a sialyltransferase to attach sialic acid to the precursor, lacto-N-neohexaose.



Synthesis Workflow

The chemoenzymatic synthesis of **Sialyllacto-N-neohexaose II** is accomplished through a one-pot reaction involving two key enzymatic steps. The overall workflow is depicted below.









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To cite this document: BenchChem. [Chemoenzymatic Synthesis of Sialyllacto-N-neohexaose II: An Application Note and Protocol]. BenchChem, [2025]. [Online PDF].
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